

A Technical Guide to Research-Grade Dodecyltriethoxysilane: From Commercial Suppliers to Experimental Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dodecyltriethoxysilane

Cat. No.: B091988

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a comprehensive resource for understanding and utilizing research-grade **Dodecyltriethoxysilane** (DTES). DTES is a versatile organosilane compound widely employed in surface science, materials research, and nanotechnology. Its primary function is to form a robust, hydrophobic self-assembled monolayer (SAM) on various substrates, thereby altering surface properties for specific research applications. This guide provides a detailed overview of commercially available DTES, its physicochemical properties, and established experimental protocols for its use in surface modification and nanoparticle synthesis.

Commercial Availability and Physicochemical Properties

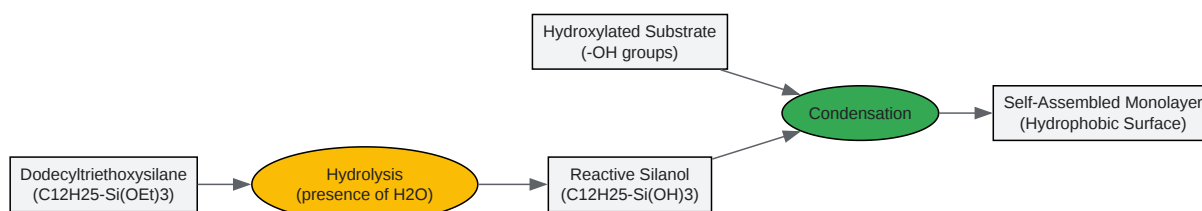
A variety of chemical suppliers offer **Dodecyltriethoxysilane** for research purposes. The quality and purity can vary, so it is crucial to select a grade appropriate for the intended application. Below is a comparative table of research-grade DTES from prominent commercial suppliers.

Supplier	Product Name	Purity/Grade	CAS Number	Molecular Weight (g/mol)	Appearance	Density (g/mL)
Sigma-Aldrich	Dodecyltriethoxysilane	technical	18536-91-9	332.59	Liquid	0.875 at 20 °C
Thermo Scientific	n-Dodecyltriethoxysilane	95%	18536-91-9	332.59	Clear, colorless liquid	Not specified
Tokyo Chemical Industry (TCI)	Dodecyltriethoxysilane	>95.0% (GC)	18536-91-9	332.60	Colorless to light yellow clear liquid	Not specified
CymitQuimica	Dodecyltriethoxysilane	>95.0% (GC)	18536-91-9	332.60	Colorless to Light yellow clear liquid	Not specified
Siwin	n-Dodecyltriethoxysilane	>90%	18536-91-9	332.59	Colorless to slightly yellow transparent liquid	0.8-0.9

Core Application: Formation of Self-Assembled Monolayers (SAMs)

The primary application of **Dodecyltriethoxysilane** in research is the formation of self-assembled monolayers on hydroxylated surfaces such as glass, silicon wafers, and metal oxides. The triethoxy groups of the DTES molecule hydrolyze in the presence of trace amounts of water to form reactive silanol groups. These silanol groups then condense with hydroxyl groups on the substrate surface, as well as with each other, to form a stable, covalently bonded siloxane network (-Si-O-Si-). The long dodecyl chains orient away from the surface, creating a dense, hydrophobic monolayer.

Logical Relationship of SAM Formation



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Caption: Logical workflow of **Dodecyltriethoxysilane** SAM formation.

Experimental Protocols

This section provides detailed methodologies for key experiments involving **Dodecyltriethoxysilane**.

Protocol for Surface Hydrophobization of Glass Substrates

This protocol details the steps to create a hydrophobic surface on glass slides using a solution of **Dodecyltriethoxysilane**.

Materials:

- Glass microscope slides
- **Dodecyltriethoxysilane** (research grade)
- Anhydrous toluene or ethanol
- Deionized water
- Detergent solution (e.g., Alconox) or Piranha solution (EXTREME CAUTION ADVISED)

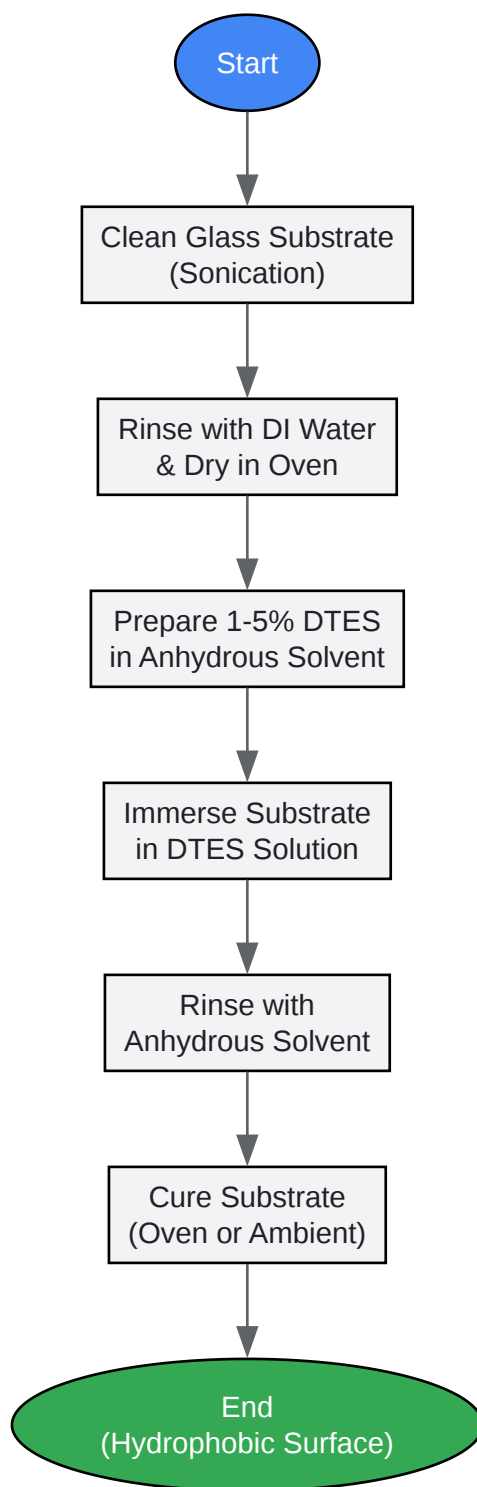
- Beakers
- Sonicator
- Oven
- Desiccator or nitrogen stream

Methodology:

- Substrate Cleaning:
 - Place glass slides in a beaker with a cleaning solution.
 - Sonicate for 15-20 minutes.
 - Rinse thoroughly with deionized water.
 - Dry the slides in an oven at 110-120°C for at least 1 hour.
 - Allow the slides to cool to room temperature in a desiccator or under a stream of dry nitrogen.
- Silanization Solution Preparation:
 - Prepare a 1-5% (v/v) solution of **Dodecyltriethoxysilane** in an anhydrous solvent (e.g., toluene or ethanol).
- Surface Modification:
 - Immerse the cleaned and dried glass slides in the **Dodecyltriethoxysilane** solution.
 - Allow the reaction to proceed for 30 minutes to 2 hours at room temperature. For a more robust layer, this can be extended up to 12 hours.
- Post-Deposition Rinsing and Curing:
 - Remove the slides from the silane solution and rinse with the anhydrous solvent to remove excess, unbound silane.

- Cure the coated slides by either heating in an oven at 110-120°C for 30-60 minutes or allowing them to cure at room temperature for 24 hours in a controlled humidity environment.

Experimental Workflow for Surface Hydrophobization



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Caption: Experimental workflow for glass surface hydrophobization.

Protocol for the Synthesis of Dodecyl-Functionalized Silica Nanoparticles

This protocol describes a modified Stöber method for synthesizing silica nanoparticles with a surface functionalized with dodecyl groups from **Dodecyltriethoxysilane**.

Materials:

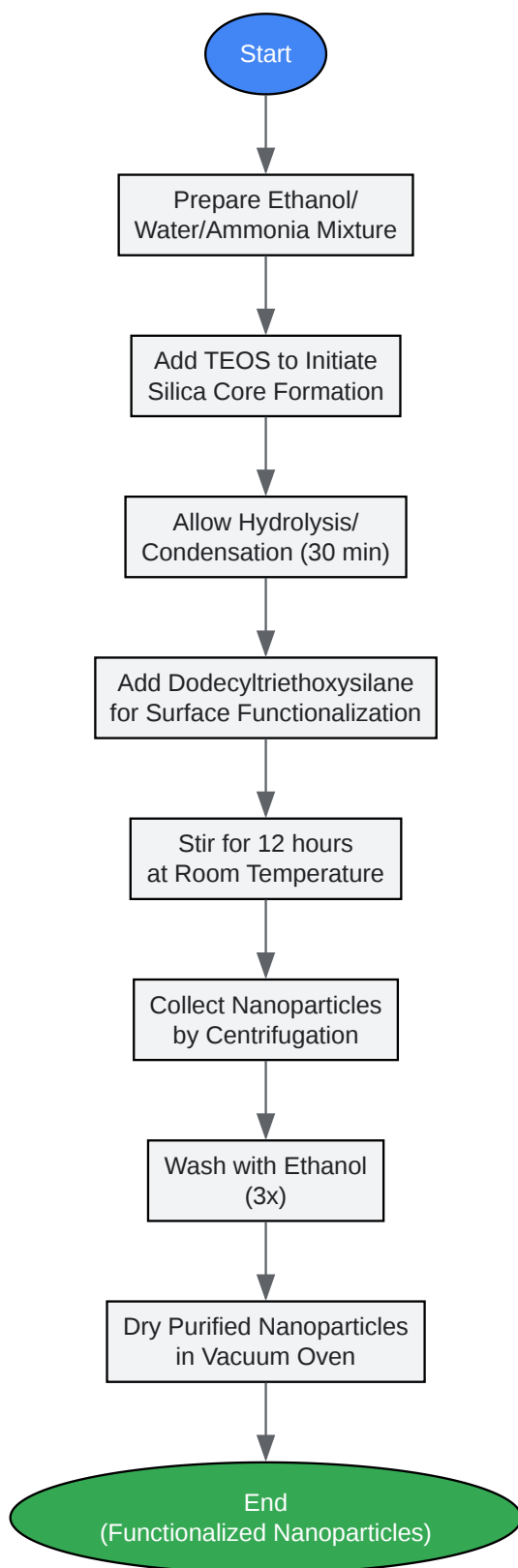
- Tetraethyl orthosilicate (TEOS)
- **Dodecyltriethoxysilane** (DTES)
- Ethanol (absolute)
- Ammonium hydroxide solution (28-30%)
- Deionized water
- Round-bottom flask
- Magnetic stirrer and stir bar
- Centrifuge and centrifuge tubes

Methodology:

- Reaction Mixture Preparation:
 - In a round-bottom flask, combine ethanol, deionized water, and ammonium hydroxide solution. Stir the mixture vigorously.
- Initiation of Silica Core Formation:

- While stirring, rapidly add TEOS to the reaction mixture. A milky white suspension should form, indicating the nucleation of silica nanoparticles.
- Surface Functionalization:
 - Allow the TEOS to hydrolyze and condense for approximately 30 minutes.
 - Add the desired amount of **Dodecyltriethoxysilane** to the reaction mixture. The DTES will co-condense with the remaining TEOS and also graft onto the surface of the newly formed silica nanoparticles.
- Reaction Completion and Particle Collection:
 - Continue stirring the reaction mixture for at least 12 hours at room temperature to ensure complete reaction.
 - Collect the nanoparticles by centrifugation.
- Washing and Purification:
 - Discard the supernatant and resuspend the nanoparticle pellet in ethanol.
 - Repeat the centrifugation and resuspension steps at least three times to remove unreacted precursors and ammonia.
- Final Product:
 - After the final wash, dry the purified dodecyl-functionalized silica nanoparticles in a vacuum oven.

Experimental Workflow for Nanoparticle Synthesis



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Caption: Experimental workflow for dodecyl-functionalized silica nanoparticle synthesis.

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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